

Essential Safety and Logistical Information for Handling Levetiracetam-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Levetiracetam-d3*

Cat. No.: *B1146525*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides crucial safety and logistical information for **Levetiracetam-d3**, focusing on personal protective equipment (PPE), operational plans for handling, and disposal procedures. While **Levetiracetam-d3** is a deuterated form of Levetiracetam, the safety precautions are considered identical to the parent compound.

Hazard Identification and First Aid

Levetiracetam is classified as harmful if swallowed and causes serious eye irritation.^{[1][2]} It may also cause irritation to the skin, mucous membranes, and upper respiratory tract.^[1] To the best of current knowledge, the toxicological properties have not been thoroughly investigated.^[1]

First Aid Measures:

- If Swallowed: Call a poison center or doctor if you feel unwell and rinse your mouth.^{[1][2][3]}
- In Case of Eye Contact: Rinse cautiously with water for several minutes.^{[1][2][3]} If present, remove contact lenses and continue rinsing.^{[1][2][3]} If eye irritation persists, seek medical advice.^{[1][3]}
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes.^[3] If skin irritation occurs, seek medical attention.

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration.[3] Seek medical attention if symptoms occur.

Personal Protective Equipment (PPE)

To ensure the safety of laboratory personnel, the following personal protective equipment is recommended when handling **Levetiracetam-d3**.

PPE Category	Item	Standard/Specification
Eye/Face Protection	Safety glasses or chemical safety goggles	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[3][4]
Hand Protection	Compatible chemical-resistant gloves	Must meet standards in accordance with EN374, ASTM F1001 or international equivalent[4]
Skin and Body Protection	Lab coat or appropriate protective clothing	Must meet standards in accordance with EN13982, ANSI 103 or international equivalent[4]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator	Use if exposure limits are exceeded or if irritation or other symptoms are experienced[3]

Operational and Disposal Plan

A systematic approach to handling and disposal is essential to minimize risk and environmental impact.

Handling and Storage:

- Ventilation: Use in a well-ventilated area.[1] Engineering controls like local exhaust ventilation should be used to control airborne levels below exposure limits.[1]

- Practices: Avoid contact with skin, eyes, and clothing.[3] Do not ingest or inhale.[3] Avoid dust formation.[3] Wash hands thoroughly after handling.[1][2][3] Facilities should be equipped with an eyewash station and a safety shower.[1]
- Storage: Keep containers tightly closed.[3] For maintaining product quality, some suppliers recommend storing in a freezer.[3]

Spill and Disposal Procedures:

- Spill Containment: In case of a spill, contain it and collect as appropriate.[1] Avoid raising dust and provide adequate ventilation.[1]
- Cleanup: For small spills, wipe up with a damp cloth and place in a container for disposal.[4] For larger spills, sweep up and shovel into suitable, closed containers for disposal.[3]
- Disposal: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[5] It is recommended that waste minimization be practiced.[4]

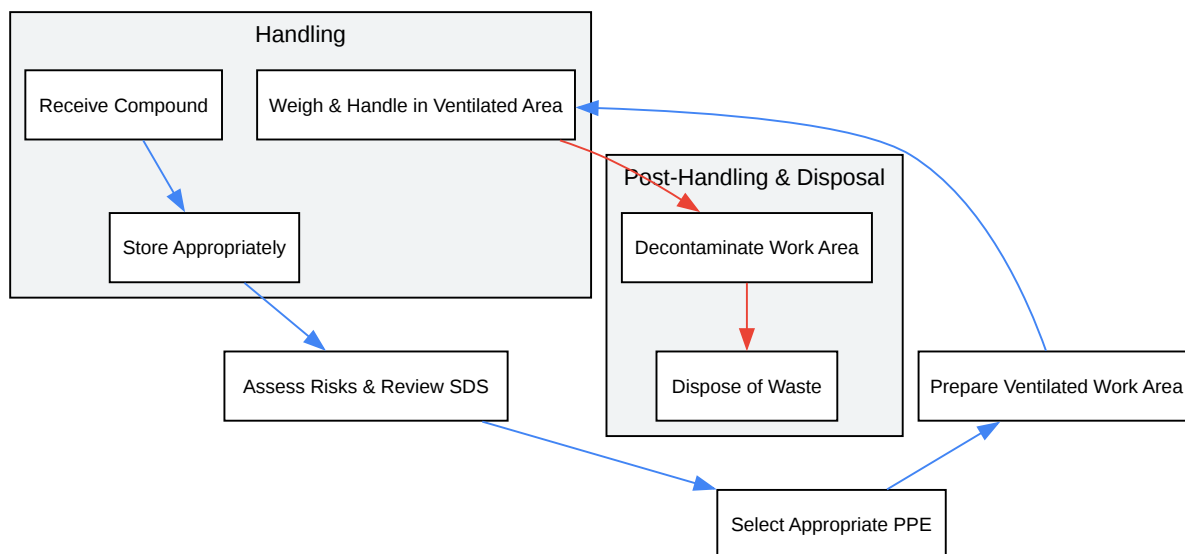
Physical and Chemical Properties

The following table summarizes key quantitative data for Levetiracetam.

Property	Value
Molecular Formula	C ₈ H ₁₄ N ₂ O ₂ [6][7][8]
Molecular Weight	170.21 g/mol [7]
Melting Point	118-119 °C[6]
Boiling Point	395.9 °C at 760 mmHg[6]
Flash Point	193.2 °C[6]
Water Solubility	104 g/100 mL (very soluble)[7]

Experimental Workflow for Safe Handling

The following diagram outlines the logical workflow for handling **Levetiracetam-d3** from receipt to disposal, emphasizing safety checkpoints.



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